

# Essential Safety and Handling Guidance for S16961 (Sitravatinib)

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## Compound of Interest

Compound Name: S16961

Cat. No.: B1663473

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This document provides immediate, essential safety and logistical information for the handling of **S16961**, identified as the multi-targeted tyrosine kinase inhibitor, Sitravatinib. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of research activities.

## Personal Protective Equipment (PPE) and Safety Data

While one supplier's Safety Data Sheet (SDS) for Sitravatinib states that it is not a hazardous substance or mixture, it is best practice in a research environment to handle all novel and potent compounds with a high degree of caution.<sup>[1]</sup> The following PPE is recommended as a standard for handling Sitravatinib and other potent pharmaceutical compounds.

PPE Component	Specification	Rationale
Gloves	Double-gloving with chemically resistant nitrile gloves (minimum 4 mil thickness).	Provides a robust barrier against skin contact and absorption. The outer glove can be removed if contaminated, preserving the inner layer of protection.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects the eyes from potential splashes of solutions or airborne particles of the compound.
Lab Coat/Gown	A disposable, low-permeability fabric lab coat with long sleeves and tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 respirator or higher.	Recommended when handling the compound as a powder or when there is a potential for aerosol generation to prevent inhalation.

## Operational Plans: Handling and Storage

Adherence to proper handling and storage protocols is critical to maintain the stability of Sitravatinib and to prevent accidental exposure.

### Handling Procedures

All manipulations of Sitravatinib, especially in its solid form, should be conducted in a designated controlled environment, such as a chemical fume hood or a Class II Biological Safety Cabinet, to minimize the risk of inhalation and contamination.

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure the designated workspace is clean and uncluttered. Assemble all necessary equipment, including PPE, spill containment materials, and

designated waste containers.

- **Weighing:** When weighing the solid compound, do so within a containment unit. Use a tared weigh boat to minimize the dispersion of powder.
- **Reconstitution:** For creating solutions, slowly add the solvent to the solid compound to prevent splashing. Sitravatinib is soluble in DMSO at concentrations of 50 mg/mL to 100 mg/mL.[2][3] For in vivo studies, formulations in 0.5% hydroxypropyl methylcellulose (HPMC) and 0.1% Tween-80 have been used.
- **Decontamination:** After handling, decontaminate all surfaces with a suitable cleaning agent, such as 10% bleach solution followed by 70% ethanol.[4] All disposable materials used in the handling process should be disposed of as hazardous waste.

## Storage Protocols

Proper storage is essential to maintain the integrity and stability of Sitravatinib.

Storage Condition	Duration	Rationale
Powder at -20°C	Up to 3 years	Ensures long-term stability of the solid compound.
In solvent at -80°C	Up to 1 year	Maintains the stability of stock solutions for an extended period.
In solvent at -20°C	Up to 1 month	Suitable for short-term storage of working solutions.

Data sourced from Selleck Chemicals product information.[2]

## Disposal Plan

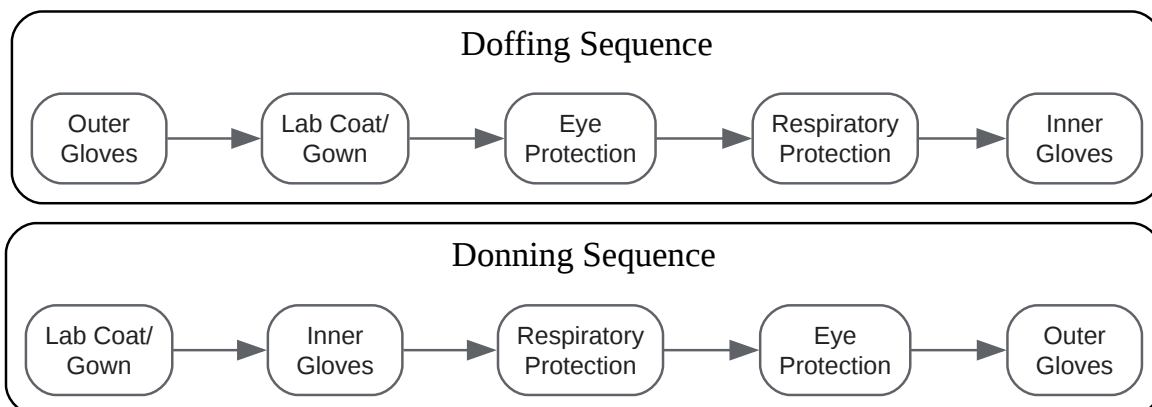
The disposal of Sitravatinib and any contaminated materials must be handled in accordance with institutional and local regulations for hazardous chemical waste. Do not dispose of this compound down the drain or in the regular trash.[5]

### Waste Segregation and Disposal:

- **Liquid Waste:** All liquid waste containing Sitravatinib, including unused solutions and supernatants, should be collected in a clearly labeled, sealed, and leak-proof container designated for hazardous chemical waste.
- **Solid Waste:** Unused solid compound, contaminated labware (e.g., pipette tips, tubes, vials), and used PPE should be collected in a designated hazardous waste container.
- **Sharps Waste:** Needles and syringes used for handling Sitravatinib solutions should be disposed of in a designated sharps container for chemically contaminated sharps. Do not recap needles.

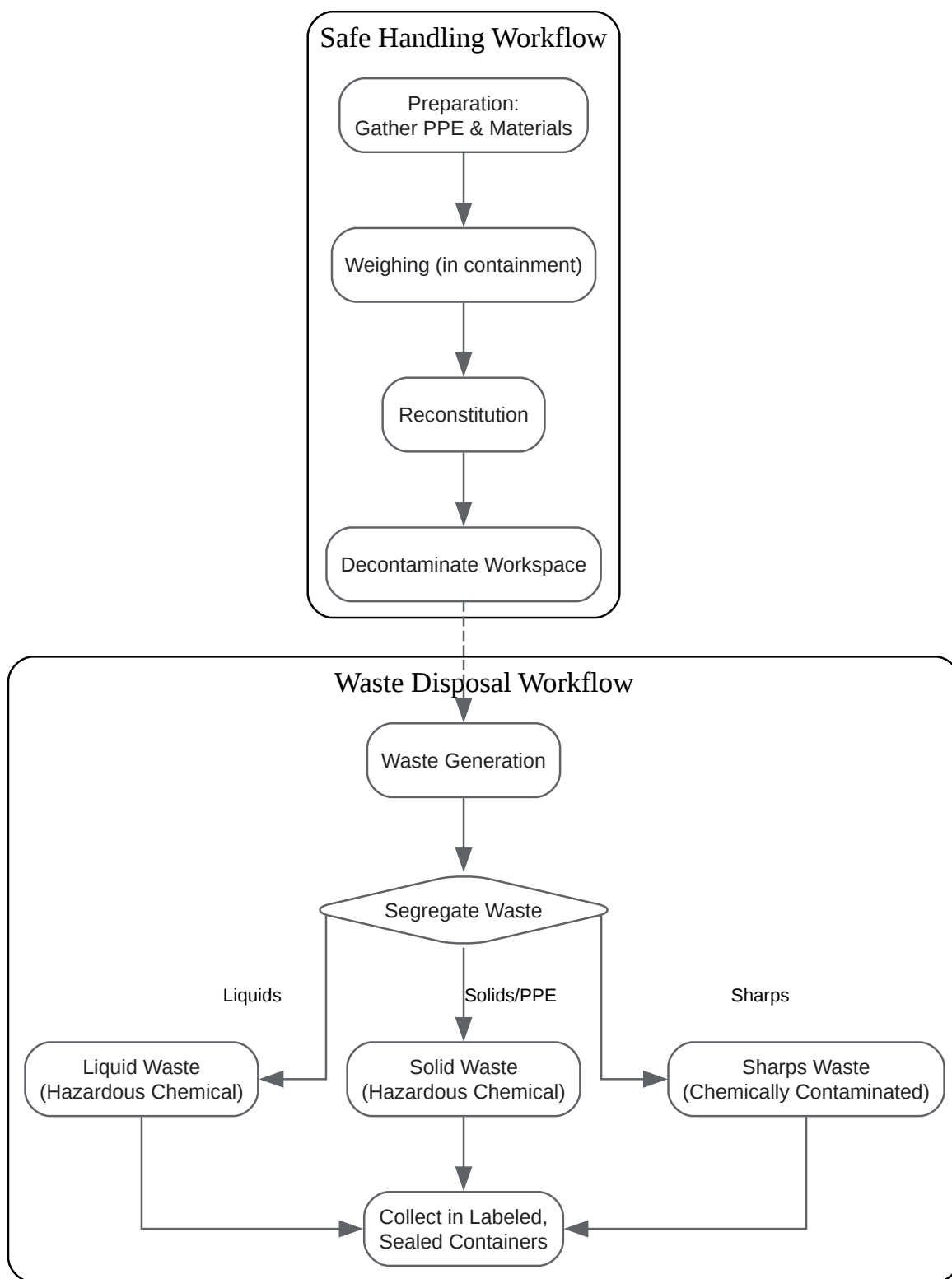
## Visual Workflow Guides

The following diagrams illustrate the key workflows for the safe handling and disposal of **S16961** (Sitravatinib).



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### PPE Donning and Doffing Sequence



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### Sitravatinib Handling and Disposal Workflow

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## References

- 1. abmole.com [abmole.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Sitravatinib | Trk receptor | FLT | c-Kit | VEGFR | TargetMol [targetmol.com]
- 4. chem.uci.edu [chem.uci.edu]
- 5. benchchem.com [benchchem.com]
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